

Limit of detection (LOD) and quantification (LOQ) for N-Nitrosovorenicline methods

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Compound of Interest

Compound Name: *N-Nitrosovorenicline*

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Detecting the Undetectable: A Comparative Guide to N-Nitrosovorenicline Analysis

For Researchers, Scientists, and Drug Development Professionals

The presence of nitrosamine impurities, such as **N-Nitrosovorenicline**, in pharmaceutical products is a critical concern for regulatory bodies and manufacturers alike.^{[1][2][3]} Ensuring patient safety necessitates highly sensitive and robust analytical methods for their detection and quantification at trace levels. This guide provides a comparative overview of published analytical methods for **N-Nitrosovorenicline**, focusing on their Limit of Detection (LOD) and Limit of Quantification (LOQ), and details the experimental protocols employed.

Comparative Performance of Analytical Methods

The development of sensitive analytical methods is crucial for the detection of **N-Nitrosovorenicline**.^{[4][5][6]} The most common and effective technique for this purpose is Liquid Chromatography-Mass Spectrometry (LC-MS), often in tandem with tandem mass

spectrometry (MS/MS) or high-resolution mass spectrometry (HRMS).[4][7][8] The table below summarizes the reported LOD and LOQ values from various published methods.

Analytical Method	Limit of Detection (LOD)	Limit of Quantification (LOQ)	Source
LC-ESI-HRMS	0.2 ppm	1.0 ppm	--INVALID-LINK--[7]
LC-MS/MS	0.13 ppm	0.66 ppm	--INVALID-LINK--[8]
LC-MS/MS (QTRAP 5500+)	0.02 ng/mL (LLOD)	0.1 ng/mL (LLOQ)	--INVALID-LINK--[9]
LC-MS/MS (QTRAP 4500)	-	0.5 ppm	--INVALID-LINK--[10] [11]
UHPLC-QTOFMS	-	-	A method was established for a concentration range of 0.1 to 50 ng/mL.[12]

Note: Direct comparison of ppm and ng/mL values requires knowledge of the sample preparation and final solution volume, which can vary between methods.

Experimental Protocols

Detailed methodologies are crucial for replicating and comparing analytical results. Below are summaries of the experimental protocols for the key methods cited.

FDA LC-ESI-HRMS Method

This method was developed by the U.S. Food and Drug Administration for the quantitation of **N-Nitrosovarenicline** in varenicline drug product and drug substance.[7]

- Instrumentation: A UHPLC system coupled with a Q ExactiveTM hybrid quadrupole-orbitrap mass spectrometer or equivalent.[7]
- Chromatographic Column: XSelect CSH Phenyl-Hexyl XP, 2.5 μ m, 130 Å, 150 x 4.6 mm.[7]

- Mobile Phase:
 - A: 0.1% Formic Acid in Water.[7]
 - B: 0.1% Formic Acid in Methanol.[7]
- Sample Preparation (Drug Product): Tablets are crushed to achieve a target concentration of 0.5 mg/mL varenicline in methanol. The sample is vortexed, shaken, centrifuged, and the supernatant is filtered through a 0.22 µm PVDF syringe filter.[7]
- Detection: High-resolution mass spectrometry with monitoring of the accurate m/z value of the protonated impurity ion.[7]

LC-MS/MS Method by More et al.

This method was developed for the determination of **N-Nitrosovarenicline** in varenicline tablets.[8]

- Instrumentation: A liquid chromatograph coupled with a mass spectrometer.[8]
- Validation: The method was validated as per the International Council for Harmonisation (ICH) guidelines.[8]
- Key Findings: The method demonstrated high sensitivity with an LOD of 0.13 ppm and an LOQ of 0.66 ppm.[8] The linearity study showed a correlation coefficient of 0.9997.[8]

SCIEX LC-MS/MS Method

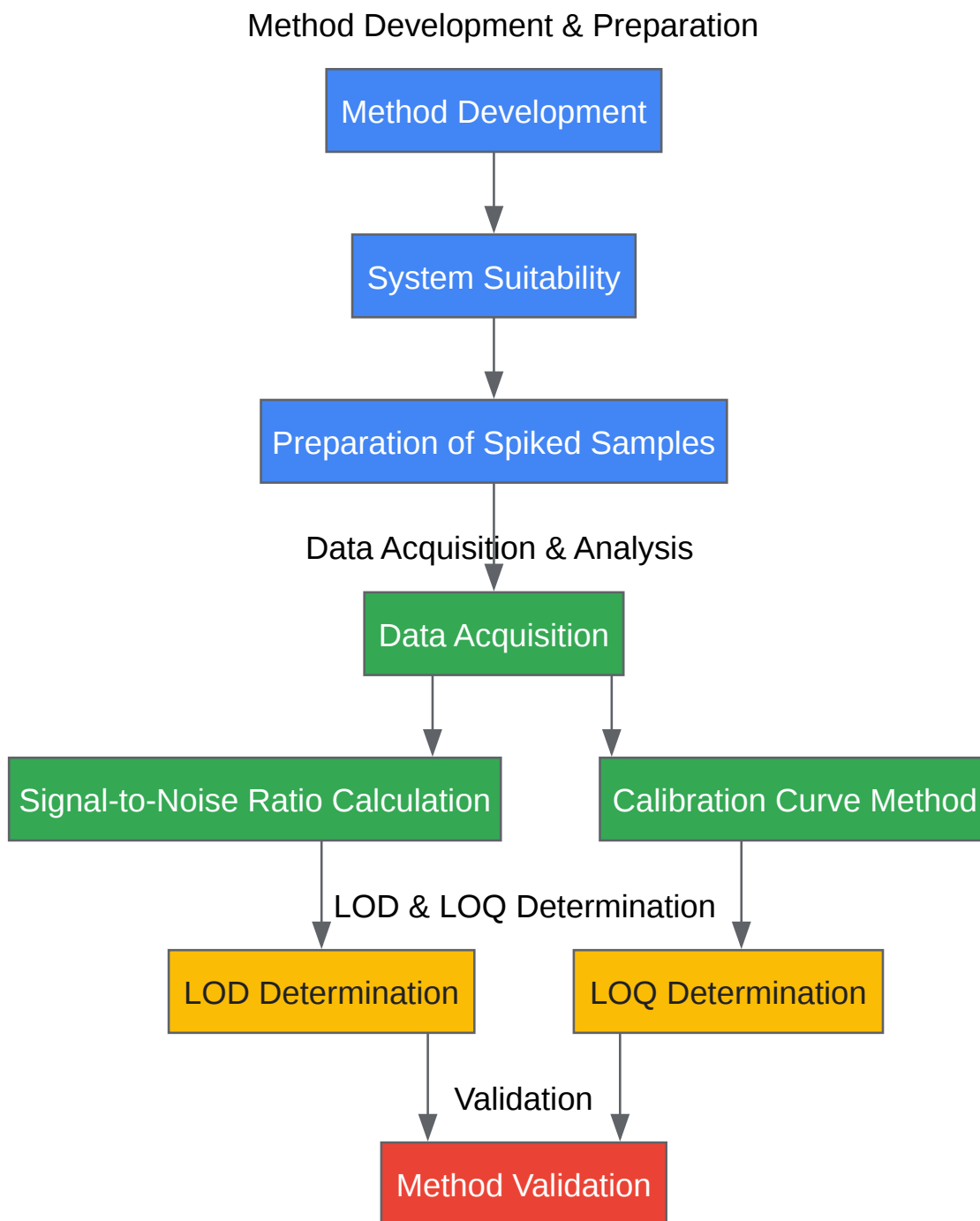
This application note describes a highly sensitive method for the quantification of **N-Nitrosovarenicline** in a drug product.[9]

- Instrumentation: SCIEX QTRAP 5500+ system.[9]
- Key Performance: Achieved a lower limit of detection (LLOD) of 0.02 ng/mL and a lower limit of quantification (LLOQ) of 0.1 ng/mL.[9] The method demonstrated a linear range from 0.1 to 50 ng/mL with a correlation coefficient greater than 0.99.[9]

- Specificity: Utilized two MRM (Multiple Reaction Monitoring) transitions to enhance the specificity of the analysis.[9]

Logical Workflow for LOD & LOQ Determination

The determination of the Limit of Detection and Limit of Quantification is a systematic process in analytical method validation. The following diagram illustrates a typical workflow.



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Caption: A flowchart illustrating the general workflow for determining the Limit of Detection (LOD) and Limit of Quantification (LOQ) in analytical method validation.

Alternative and Complementary Approaches

While LC-MS based methods are predominant for **N-Nitrosovarenicline** analysis, other techniques are employed for the broader analysis of nitrosamine impurities. Gas Chromatography-Mass Spectrometry (GC-MS) is a well-established method for volatile nitrosamines.[13] The choice of method often depends on the specific nitrosamine, the sample matrix, and the required sensitivity.

Regulatory bodies like the FDA and the European Medicines Agency (EMA) provide guidance on the control of nitrosamine impurities in human drugs, emphasizing the need for sensitive and validated analytical methods.[1][14][15] Manufacturers are encouraged to perform risk assessments and, when necessary, confirmatory testing using appropriately sensitive methods.[15][16]

In conclusion, several highly sensitive methods are available for the detection and quantification of **N-Nitrosovarenicline**. The selection of a specific method will depend on the laboratory's instrumentation, the required level of sensitivity, and the specific sample matrix being analyzed. The detailed protocols provided in the cited literature offer a solid foundation for researchers and drug development professionals to establish and validate their own analytical procedures for monitoring this critical impurity.

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